

Application Notes and Protocols for Palmitic Acid-d4 Analysis in Plasma

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| Compound of Interest | | |
|----------------------|--------------------|-----------|
| Compound Name: | Palmitic acid-d4-2 | |
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Introduction

Palmitic acid (C16:0) is a ubiquitous saturated fatty acid that plays a central role in cellular metabolism and signaling. Its involvement in various physiological and pathophysiological processes, including energy storage, membrane structure, and the synthesis of bioactive lipids like ceramides, makes it a key analyte in biomedical research. Stable isotope-labeled palmitic acid, such as palmitic acid-d4, is an invaluable tool for tracing its metabolic fate and quantifying its flux through various pathways. Accurate and precise quantification of palmitic acid-d4 in plasma is crucial for understanding lipid metabolism in health and disease.

This document provides detailed application notes and protocols for the sample preparation and analysis of palmitic acid-d4 in plasma, primarily focusing on liquid chromatography-mass spectrometry (LC-MS/MS) based methods.

Quantitative Data Summary

The choice of sample preparation method can significantly impact the recovery and reproducibility of fatty acid analysis. Below is a summary of reported performance data for common extraction methods.



| Method | Average Recovery (%) | Intra-Assay Coefficient of Variation (CV%) | Notes |
|-----------------------------------|-------------------------------------|--|--|
| Alshehry (1- Butanol/Methanol) | 99%[1][2] | 14.1%[1] | High recovery, especially for polar lipids.[1][2] Single- phase extraction simplifies the workflow.[3] |
| Folch (Chloroform/Methanol) | 86%[1][2] | 15.1%[1] | A traditional and widely used biphasic method. |
| Matyash (MTBE/Methanol) | 73%[1][2] | 21.8%[1] | A safer alternative to chloroform-based methods. |
| Solid-Phase Extraction (SPE) | >90% (for various lipid classes)[3] | <10% (for most fatty acids)[3] | Offers high selectivity and can reduce matrix effects. |

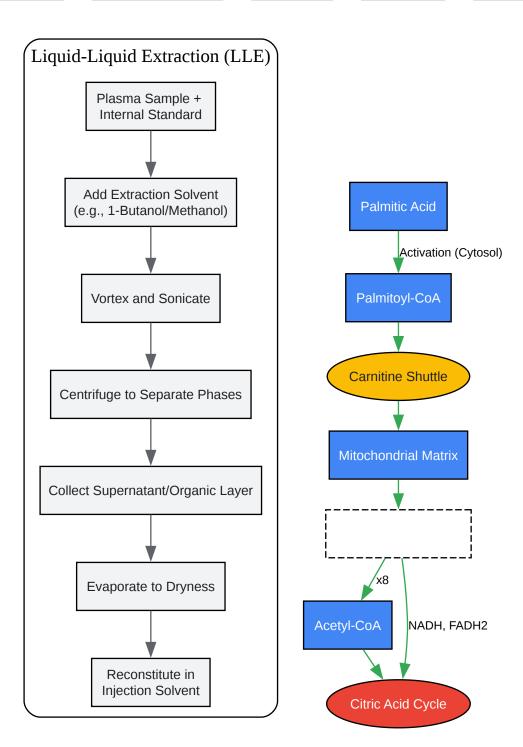
Note: The data presented is a summary from studies analyzing a range of lipids, including fatty acids, and may not be specific to palmitic acid-d4 but is indicative of the expected performance.

| Analytical Performance (LC-MS/MS) | Value | Reference |
|-----------------------------------|----------------|-----------|
| Limit of Detection (LOD) | 0.2 - 330 fmol | [4] |
| Limit of Quantification (LOQ) | 2.3 - 660 fmol | [4] |

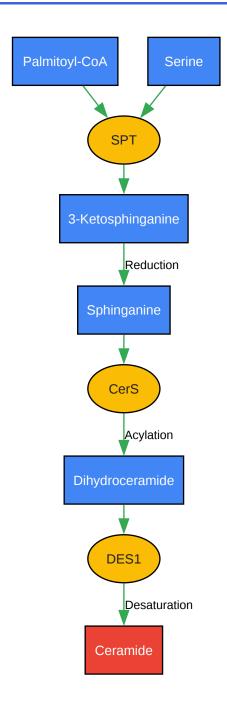
Experimental Workflows General Workflow for Palmitic Acid-d4 Analysis in Plasma











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